

Application Note: Quantification of Tyrosol in Olive Oil by HPLC-DAD

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Compound of Interest

Compound Name: Tyrosol

Cat. No.: B1682651

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Introduction

Tyrosol, a phenylethanoid, is a significant phenolic compound found in olive oil, contributing to its sensory properties and health benefits, particularly its antioxidant activity. The European Commission Regulation No. 432/2012 acknowledges the health claim related to olive oil polyphenols, like **tyrosol** and its derivatives, in protecting blood lipids from oxidative stress. This application note details a robust High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method for the accurate quantification of **tyrosol** in olive oil, suitable for research, quality control, and regulatory compliance.

Principle

This method involves the extraction of polar phenolic compounds, including **tyrosol**, from the olive oil matrix using a liquid-liquid extraction with a methanol/water solution. The extracted sample is then analyzed by reverse-phase HPLC. Separation of **tyrosol** is achieved on a C18 column with a gradient elution system. Detection and quantification are performed using a Diode-Array Detector (DAD) at a wavelength of 280 nm, where **tyrosol** exhibits strong absorbance.

Experimental Protocols

1. Sample Preparation: Liquid-Liquid Extraction

This protocol is adapted from the International Olive Council (IOC) method.^{[1][2]}

- Reagents and Materials:
 - Methanol (HPLC grade)
 - Ultrapure water
 - Extraction solution: Methanol/water (80:20, v/v)[1]
 - Syringic acid (internal standard, optional but recommended)
 - Olive oil sample
 - 15 mL screw-cap centrifuge tubes
 - Vortex mixer
 - Ultrasonic bath
 - Centrifuge
 - Syringe filters (0.45 μ m, PVDF or similar)
- Procedure:
 - Accurately weigh 2.0 g of the olive oil sample into a 15 mL screw-cap centrifuge tube.[1][2]
 - (Optional) Add a known concentration of internal standard (e.g., 1 mL of syringic acid solution).
 - Add 5 mL of the methanol/water (80:20, v/v) extraction solution.
 - Vortex the mixture vigorously for 1 minute.
 - Place the tube in an ultrasonic bath for 15 minutes at room temperature.
 - Centrifuge the sample at 5000 rpm for 25 minutes.
 - Carefully collect the supernatant (the methanolic phase).

- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- The sample is now ready for HPLC-DAD analysis.

2. HPLC-DAD Analysis

- Instrumentation:
 - HPLC system with a gradient pump, autosampler, column oven, and Diode-Array Detector.
 - C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Chromatographic Conditions:
 - Mobile Phase: A gradient elution is typically used.
 - Solvent A: Water with 0.2% phosphoric acid (v/v)
 - Solvent B: Methanol
 - Solvent C: Acetonitrile
 - Elution Gradient:

Time (min)	%A	%B	%C
0.00	96	2	2
11.00	50	25	25
13.00	40	30	30
17.00	0	50	50
20.00	0	50	50

| 20.50 | 96 | 2 | 2 |

- Flow Rate: 0.6 mL/min

- Injection Volume: 20 μ L
- Column Temperature: 25 $^{\circ}$ C
- DAD Wavelength: 280 nm for quantification. A spectral scan from 200-400 nm can be used for peak identification.

3. Calibration and Quantification

- Standard Preparation:
 - Prepare a stock solution of **tyrosol** standard in the extraction solution (methanol/water 80:20, v/v).
 - Prepare a series of working standard solutions of different concentrations by diluting the stock solution.
- Calibration Curve:
 - Inject the standard solutions into the HPLC system.
 - Construct a calibration curve by plotting the peak area of **tyrosol** against the corresponding concentration.
- Quantification:
 - Inject the prepared olive oil extract.
 - Identify the **tyrosol** peak based on its retention time compared to the standard.
 - Calculate the concentration of **tyrosol** in the sample using the calibration curve. The final concentration is typically expressed in mg/kg of olive oil.

Data Presentation

Table 1: HPLC-DAD Method Validation Parameters for **Tyrosol** Quantification

Parameter	Typical Value	Reference
Linearity (R^2)	> 0.999	
Limit of Detection (LOD)	< 0.5 mg/L	
Limit of Quantification (LOQ)	1.4 mg/kg	
Intraday Precision (%RSD)	< 3%	
Interday Precision (%RSD)	< 3%	
Recovery	> 87.6%	

Table 2: Reported **Tyrosol** Content in Different Olive Oils

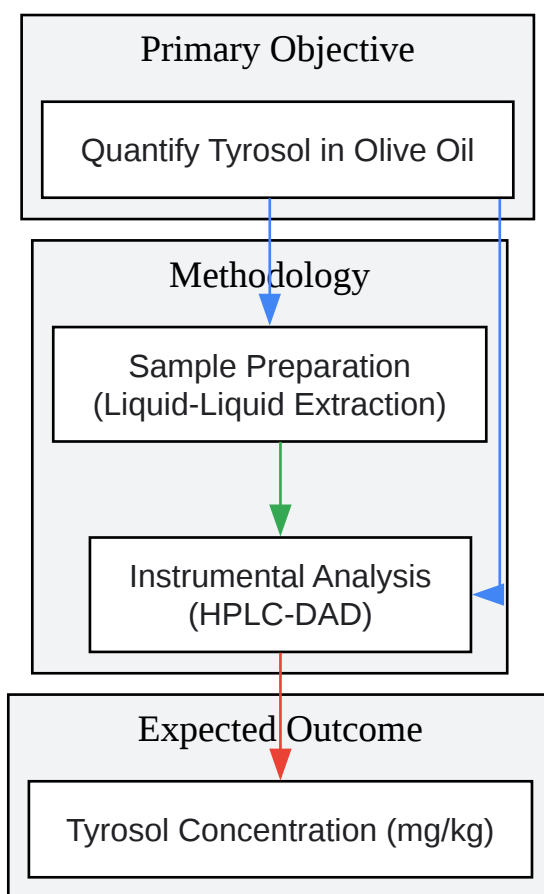
Olive Oil Type	Tyrosol Content (mg/kg)	Reference
Virgin Olive Oils	40 - 180	
Extra Virgin Olive Oil	22	
Extra Virgin Olive Oil	43 - 68	

Visualizations



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Caption: Experimental workflow for the quantification of **tyrosol** in olive oil.



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Caption: Logical relationship of the analytical procedure.

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References

- 1. internationaloliveoil.org [internationaloliveoil.org]
- 2. agilent.com [agilent.com]
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